

Reactive Yellow 3: A Technical Guide to Toxicological and Safety Data

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Compound of Interest

Compound Name: Reactive yellow 3

Cat. No.: B1329402

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Disclaimer: This document summarizes the currently available toxicological and safety data for C.I. **Reactive Yellow 3** (CAS No. 6539-67-9). A thorough review of publicly accessible databases and safety data sheets reveals a significant lack of specific experimental data for this substance. The information presented herein is intended to highlight these data gaps and provide a general overview of the toxicological assessment of reactive azo dyes.

Chemical Identification

Identifier	Value
Chemical Name	3-[[2-(acetylamino)-4-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]phenyl]azo]-1,5-naphthalenedisulfonic acid
C.I. Name	Reactive Yellow 3
CAS Number	6539-67-9
Molecular Formula	C ₂₁ H ₁₇ ClN ₈ O ₇ S ₂
Molecular Weight	592.99 g/mol

Summary of Toxicological Data

A comprehensive search for toxicological data for **Reactive Yellow 3** has yielded limited quantitative information. The majority of available safety data sheets explicitly state "no data available" for key toxicological endpoints.^[1] This section summarizes the available information, including data for similar, but not identical, substances to provide context.

Human Health Hazard Assessment

Data for **Reactive Yellow 3** (CAS 6539-67-9) is largely unavailable. The following table is based on a Safety Data Sheet from Guidechem, which indicates a lack of testing for most standard toxicological endpoints.^[1]

Toxicological Endpoint	Result for Reactive Yellow 3
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Data from Structurally Related or Unspecified "Reactive Yellow" Dyes:

It is crucial to note that the following data are from products identified as "Reactive Yellow ME4G" and "Reactive Dye Yellow" (proprietary formulation, synonym C.I. Reactive Yellow 22).

These are not confirmed to be C.I. **Reactive Yellow 3** and should be interpreted with caution.

Product Name	Toxicological Data	Source
Reactive Yellow ME4G	LD50 (Oral, Rat): >2000 mg/kg. Unlikely to be irritating to the skin. May be irritating to the eyes.	[2]
Reactive Dye Yellow	LD50 (Oral, Rat): >5 g/kg. Sensitizer, irritating dust, possible eye irritant.	[3]

Environmental Hazard Assessment

Similar to human health data, specific ecotoxicological data for **Reactive Yellow 3** is scarce.

Ecotoxicological Endpoint	Result for Reactive Yellow 3
Toxicity to Fish	No data available
Toxicity to Daphnia and other aquatic invertebrates	No data available
Toxicity to Algae	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available
Mobility in Soil	No data available

Data from "Reactive Yellow ME4G":

Endpoint	Result	Test Species	Duration
Fish Toxicity (LC50)	> 500 mg/L	Rainbow Trout	49 hours
Biodegradability	Not readily biodegradable	-	-

General Toxicology of Reactive Azo Dyes

In the absence of specific data for **Reactive Yellow 3**, a general understanding of the toxicology of reactive azo dyes can provide some insight.

- **Sensitization:** Reactive dyes are known to have the potential to cause skin and respiratory sensitization, particularly in occupational settings.[4]
- **Metabolism and Genotoxicity:** Azo dyes can be metabolized by azoreductases in the liver or by intestinal microflora, leading to the cleavage of the azo bond and the formation of aromatic amines.[5] Some of these aromatic amines are known to be mutagenic and carcinogenic.[5] The mutagenicity of azo dyes is therefore often linked to their metabolic products.[5]
- **Aquatic Toxicity:** Due to their high water solubility and generally low biodegradability, reactive dyes can persist in aquatic environments.[6] While many reactive dyes exhibit low acute toxicity to aquatic organisms, their persistence and color can have long-term ecological effects.[6]

Experimental Protocols

As no specific toxicological studies for **Reactive Yellow 3** have been identified, this section outlines the standard methodologies that would be employed to generate the missing data, based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (OECD Guideline 423)

- **Principle:** A stepwise procedure with a limited number of animals of a single sex per step. The outcome of each step determines the next step. The method uses the minimum number of animals to estimate the LD50.
- **Procedure:** A single dose of the substance is administered orally to the animals. Animals are observed for mortality and clinical signs for up to 14 days. Body weights are recorded, and a gross necropsy is performed at the end of the study.

Skin Irritation/Corrosion (OECD Guideline 404)

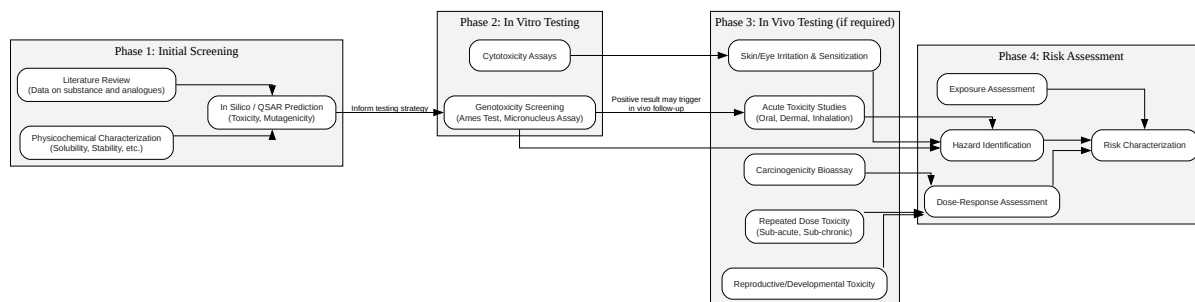
- Principle: The substance is applied to a small area of the skin of an animal (typically a rabbit).
- Procedure: A single dose is applied to the shaved skin of the animal and covered with a gauze patch. The patch is removed after a specified time (e.g., 4 hours), and the skin is observed for erythema and edema at graded intervals.

Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471)

- Principle: This in vitro assay uses strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes required for histidine or tryptophan synthesis, respectively. The test detects mutations that revert the original mutation, allowing the bacteria to grow in a medium deficient in the specific amino acid.
- Procedure: The test substance, with and without a metabolic activation system (S9 mix), is incubated with the bacterial strains. The number of revertant colonies is counted and compared to the number of spontaneous revertant colonies in the negative control.

Logical Workflow for Toxicological Assessment

The following diagram illustrates a general workflow for the toxicological safety assessment of a reactive dye like **Reactive Yellow 3**.



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